

# Synthesis and molecular structure of "Sodium pentachlorophenate"

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## Compound of Interest

Compound Name: Sodium pentachlorophenate

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An In-depth Technical Guide on the Synthesis and Molecular Structure of **Sodium Pentachlorophenate**

## For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Sodium pentachlorophenate** (Na-PCP), the sodium salt of pentachlorophenol (PCP), is an organochlorine compound with a history of extensive use as a fungicide, herbicide, and wood preservative.[1][2][3] Its synthesis involves a straightforward acid-base reaction, while its molecular structure is characteristic of a phenolic salt. This document provides a comprehensive technical overview of the synthesis and molecular properties of **sodium pentachlorophenate**, including detailed experimental protocols, tabulated physicochemical data, and a visualization of the synthetic pathway.

## Synthesis of Sodium Pentachlorophenate

The primary industrial synthesis of **sodium pentachlorophenate** is a two-step process. The first step involves the exhaustive chlorination of phenol to produce pentachlorophenol. The second step is a neutralization reaction where pentachlorophenol is treated with a strong base, typically sodium hydroxide, to yield the sodium salt.[4]

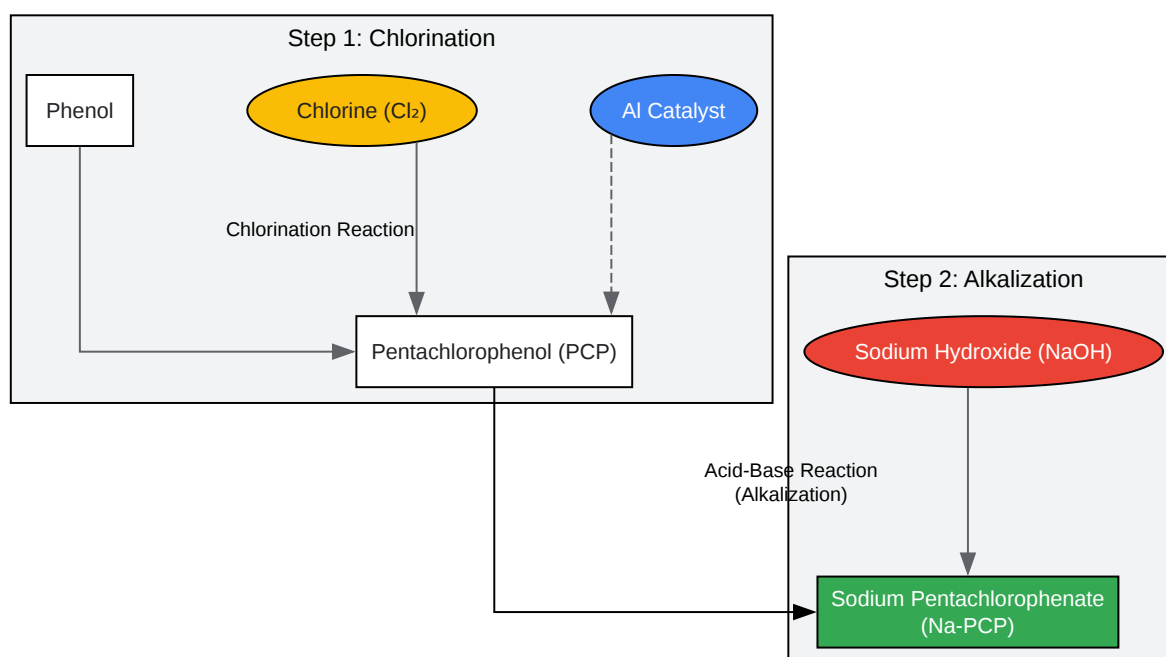
### Step 1: Synthesis of Pentachlorophenol (PCP)

Pentachlorophenol is produced by the direct chlorination of phenol in the presence of a catalyst, such as aluminum.[4] The reaction proceeds through several stages at increasing temperatures to ensure complete chlorination.

## Step 2: Synthesis of Sodium Pentachlorophenate

The conversion of pentachlorophenol to its sodium salt is an acid-base reaction. Phenol and its derivatives are weakly acidic, readily reacting with strong bases like sodium hydroxide to form a salt and water.[5][6]

The overall synthesis workflow is illustrated below.



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Caption: Two-step synthesis of **Sodium Pentachlorophenate** from Phenol.

## Experimental Protocols

The following protocols are based on methodologies described in the literature.<sup>[4]</sup>

## Protocol for Synthesis of Pentachlorophenol

- Apparatus: A chlorinated autoclave or suitable reaction vessel equipped for gas aeration and temperature control.
- Procedure:
  1. Charge the reaction vessel with phenol.
  2. Introduce an aluminum catalyst.
  3. Initiate the chlorination by feeding chlorine gas into the vessel. The reaction is performed in three temperature stages:
    - Stage 1: Maintain a temperature of 70-90°C for 11 hours with a chlorine flow of approximately 150 kg/hour .
    - Stage 2: Increase the temperature to 90-160°C and continue the reaction for 8 hours with a chlorine flow of approximately 170 kg/hour .
    - Stage 3: Raise the temperature to 160-195°C for 1 hour with a chlorine flow of approximately 190 kg/hour .
  4. Upon completion, the resulting pentachlorophenol is collected. Tail gas from the reaction can be passed through an absorption tower to produce hydrochloric acid as a by-product.

## Protocol for Synthesis of Sodium Pentachlorophenate

- Apparatus: An alkalization jar or vessel capable of operating under negative pressure and equipped for heating and evaporation.
- Procedure:
  1. Charge the alkalization vessel with sodium hydroxide (sheet alkali).
  2. Heat the vessel to 80°C.

3. Add the synthesized pentachlorophenol in three portions, with a 10-minute interval between each addition.
4. After the addition is complete, control the reaction temperature at 90-95°C.
5. Maintain the reaction for 2 hours under these conditions.
6. Following the reaction, concentrate the product via vacuum evaporation (vacuum pressure of -0.02 to -0.03 MPa) to dewater and obtain solid **sodium pentachlorophenate**.

## Molecular Structure and Properties

**Sodium pentachlorophenate** is an ionic compound consisting of a sodium cation ( $\text{Na}^+$ ) and a pentachlorophenolate anion ( $\text{C}_6\text{Cl}_5\text{O}^-$ ).<sup>[7]</sup> It is a white or tan powdered solid, soluble in water, and has a characteristic phenolic odor.<sup>[1][8]</sup>

## Physicochemical Data

The key quantitative properties of **sodium pentachlorophenate** are summarized in the table below.

Property	Value	Reference(s)
Chemical Formula	$\text{C}_6\text{Cl}_5\text{NaO}$	<sup>[9][10]</sup>
Molecular Weight	288.32 g/mol	<sup>[7][9]</sup>
Appearance	White or tan crystalline solid/powder	<sup>[1][11]</sup>
CAS Number	131-52-2	<sup>[1][9]</sup>
Melting Point	>300°C (Decomposes)	<sup>[1][8]</sup>
Solubility in Water	$3.30 \times 10^5$ mg/L at 25°C	<sup>[1]</sup>
log Kow (pH 10)	1.3	<sup>[1]</sup>
pH	Aqueous solution is alkaline	<sup>[1]</sup>

## Structural Representation

The structure consists of a benzene ring where all five hydrogen atoms have been substituted by chlorine atoms, and the hydroxyl proton is replaced by a sodium ion.

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